

Safety and handling guidelines for Sudan IV-d6

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Compound of Interest

Compound Name: Sudan IV-d6

Cat. No.: B12432273

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An In-depth Technical Guide to the Safety and Handling of **Sudan IV-d6**

This guide provides comprehensive safety and handling information for **Sudan IV-d6**, a deuterated form of Sudan IV. It is intended for researchers, scientists, and professionals in drug development who may work with this compound. **Sudan IV-d6** is the deuterium-labeled version of Sudan IV and is often used as an internal standard in analytical testing or as a tracer in metabolic studies.[1] Sudan IV itself is a fat-soluble diazo dye used for staining lipids, triglycerides, and lipoproteins.[2][3][4]

Hazard Identification and Classification

Sudan IV-d6 is classified as a hazardous substance. The primary hazards are skin sensitization and toxicity to aquatic life. The non-deuterated form, Sudan IV, is considered a potential carcinogen and may cause eye, skin, and respiratory tract irritation.[3][5][6]

GHS Classification (**Sudan IV-d6**):

- Skin sensitization (Category 1)[7]
- Short-term (acute) aquatic hazard (Category 2)

Hazard Statements:

- H317: May cause an allergic skin reaction.[7]
- H401: Toxic to aquatic life.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Sudan IV and its deuterated analog, **Sudan IV-d6**.

Property	Sudan IV	Sudan IV-d6	Reference(s)
Appearance	Dark brown or reddish-brown crystals/powder	Solid	[6][8]
Molecular Formula	C ₂₄ H ₂₀ N ₄ O	C ₂₄ D ₆ H ₁₄ N ₄ O	[2][3][9]
Molecular Weight	380.45 g/mol	386.48 g/mol	[2][10][11]
Melting Point	181.1 °C - 199 °C	Not available	[3][4][9]
Boiling Point	260 °C	Not available	[9]
Solubility	Insoluble in water; Soluble in oils, fats, acetone, alcohol, benzene.[6][8]	Not available	[6][8]
Vapor Pressure	Negligible	Not available	[8]

Toxicological Information

While specific toxicological data for **Sudan IV-d6** is limited, the data for Sudan IV provides a basis for assessing its potential hazards. The toxicological properties of Sudan IV have not been fully investigated, but it is considered a potential cancer hazard.[5]

Effect	Observation	Reference(s)
Acute Oral Toxicity (Rat LD50)	>5000 mg/kg	[8]
Carcinogenicity	Classified as a Category 3 carcinogen by the IARC. Potential cancer hazard.[3]	[3][5]
Skin Irritation	May cause skin irritation and allergic skin reaction (sensitization).[5][6][11]	[5][6][11]
Eye Irritation	May cause eye irritation.[5][6][11]	[5][6][11]
Inhalation	May cause respiratory tract irritation.[5][6]	[5][6]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[5]	[5]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **Sudan IV-d6** to minimize exposure and risk.

Engineering Controls:

- Use in a well-ventilated area.[8]
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[9]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (conforming to OSHA 29 CFR 1910.133 or European Standard EN166).[5][9]

- Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.[5]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5][9]

General Hygiene Practices:

- Avoid all personal contact, including inhalation.[8]
- Do not eat, drink, or smoke when using this product.[8][12]
- Wash hands thoroughly with soap and water after handling.[5][8]
- Contaminated work clothing should not be allowed out of the workplace and must be laundered before reuse.[8]

Storage and Disposal

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[5][9]
- Keep containers securely sealed when not in use.[8]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with federal, state, and local regulations.[5]
- Do not let the product enter drains.

Accidental Release Measures

Minor Spills:

- Clean up spills immediately.[5]
- Use dry clean-up procedures and avoid generating dust.[8]

- Vacuum or sweep up the material. The vacuum cleaner must be fitted with a HEPA filter.[8]
- Place the collected material into a suitable, labeled container for disposal.[5][8]

Major Spills:

- Clear the area of all personnel and move upwind.[8]
- Alert emergency responders.[8]
- Wear full-body protective clothing with breathing apparatus.[8]
- Prevent spillage from entering drains or water courses by all available means.[8]
- Contain or absorb the spill with sand, earth, or vermiculite.[8]
- Collect the recoverable product into labeled containers for recycling or disposal.[8]

Experimental Protocols

Protocol for Staining Lipids in Tissue

Sudan IV is commonly used to stain lipids in frozen tissue sections. The following is a general procedure.

Materials:

- Sudan IV staining solution (e.g., 5g Sudan IV in 500 ml 70% Ethanol and 500 ml 100% Acetone, mixed and filtered)[13]
- 70% Ethanol[13]
- 80% Ethanol[13]
- Phosphate-buffered saline (PBS) or tap water[13]

Procedure:

- Rinse fixed or fresh tissue specimens in 70% Ethanol for 5 minutes.[13]

- Stain the specimens with the Sudan IV solution for 6 minutes, agitating occasionally.[13]
- Differentiate the stain by washing in 80% Ethanol for 3 minutes. If the ethanol becomes excessively colored, change it once.[13]
- Wash the stained specimens in running tap water or place them in a buffer solution like PBS. Note that the stain may fade if left in ethanol.[13]

Protocol for Analysis by LC-MS/MS

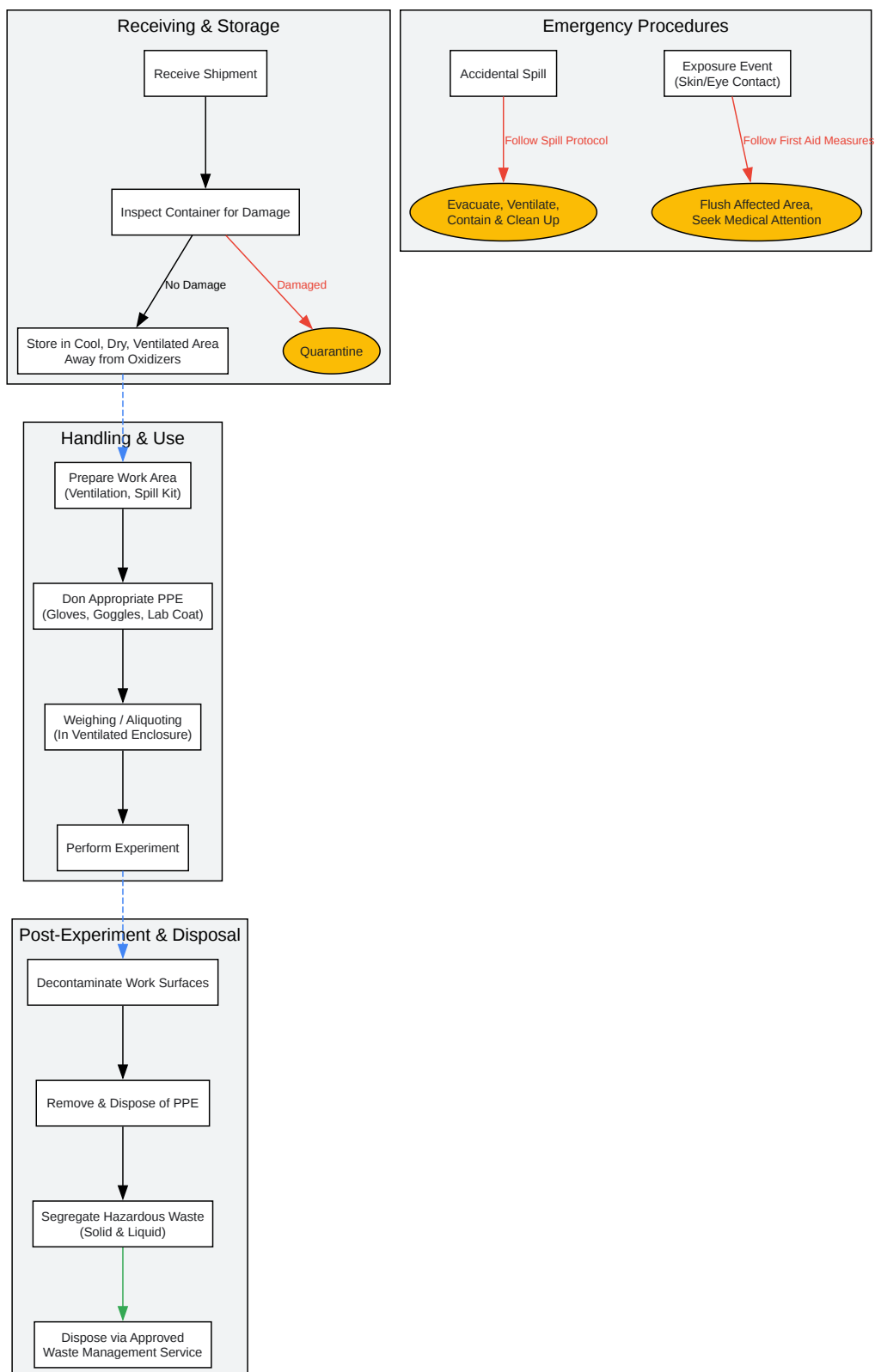
Sudan IV-d6 is used as an internal standard for the quantification of Sudan dyes in food matrices by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Methodology:

- Extraction: A homogenized sample is accurately weighed, and the internal standard solution (containing **Sudan IV-d6**) is added. The dyes are extracted using a solvent mixture such as tetrahydrofuran and methanol.[14]
- Purification: The extract is purified using Solid Phase Extraction (SPE) with a silica cartridge. The cartridge is conditioned, the sample is loaded, and interfering substances are washed away before eluting the target analytes.[14][15]
- LC-MS/MS Analysis: The purified eluent is concentrated and injected into the LC-MS/MS system. Separation is typically achieved on a C18 column.[14][15] Analytes are identified based on their retention time and specific mass transitions (MRM).[14] **Sudan IV-d6** provides a reference for accurate quantification.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Sudan IV-d6** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **Sudan IV-d6**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Scarlet red | C₂₄H₂₀N₄O | CID 62330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sudan IV - Wikipedia [en.wikipedia.org]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. westliberty.edu [westliberty.edu]
- 6. chemiis.com [chemiis.com]
- 7. hpc-standards.com [hpc-standards.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. fishersci.com [fishersci.com]
- 10. Sudan IV D6 [a-2-s.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. Sudan IV Solution SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 13. cvrc.virginia.edu [cvrc.virginia.edu]
- 14. fda.gov.tw [fda.gov.tw]
- 15. Method development and survey of Sudan I–IV in palm oil and chilli spices in the Washington, DC, area - PMC [pmc.ncbi.nlm.nih.gov]
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